

Section 1: Core Identification and Chemical Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Iso-Butyl-2-Methylbutyrate*

CAS No.: 2445-67-2

Cat. No.: B1582654

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Isobutyl 2-methylbutyrate is a fatty acid ester recognized for its characteristic fruity aroma.^{[1][2]} While extensively used in the flavor and fragrance industries, its properties as a chiral ester and organic building block make it a compound of interest for researchers in organic synthesis and chemical analysis. This guide provides a comprehensive technical overview of its synthesis, analysis, applications, and safety protocols, tailored for scientific professionals.

The primary identifier for this compound is its CAS (Chemical Abstracts Service) Registry Number.

Table 1: Core Identifiers for Isobutyl 2-Methylbutyrate

Identifier	Value	Source
CAS Number	2445-67-2	^{[3][4][5]}
IUPAC Name	2-methylpropyl 2-methylbutanoate	^[3]
EC Number	219-492-5	^{[3][6]}

| Molecular Formula | C₉H₁₈O₂ | [\[3\]](#)[\[5\]](#) |

The compound is known by several synonyms in literature and commercial listings, which are crucial to recognize during procurement and literature review.

Table 2: Common Synonyms

Synonym
Isobutyl 2-methylbutanoate
2-Methylpropyl 2-methylbutyrate
Butanoic acid, 2-methyl-, 2-methylpropyl ester
Butyric acid, 2-methyl-, isobutyl ester
2-Methyl-1-propyl 2-methylbutyrate
2-methylbutanoic acid 2-methyl propyl ester

Sources:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)

A summary of its key physicochemical properties is essential for experimental design, particularly for predicting its behavior in different solvents and under various temperature and pressure conditions.

Table 3: Physicochemical Properties of Isobutyl 2-Methylbutyrate

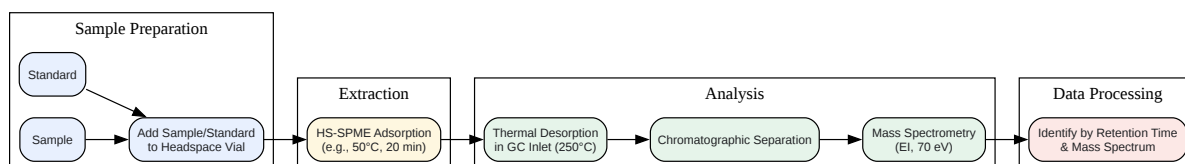
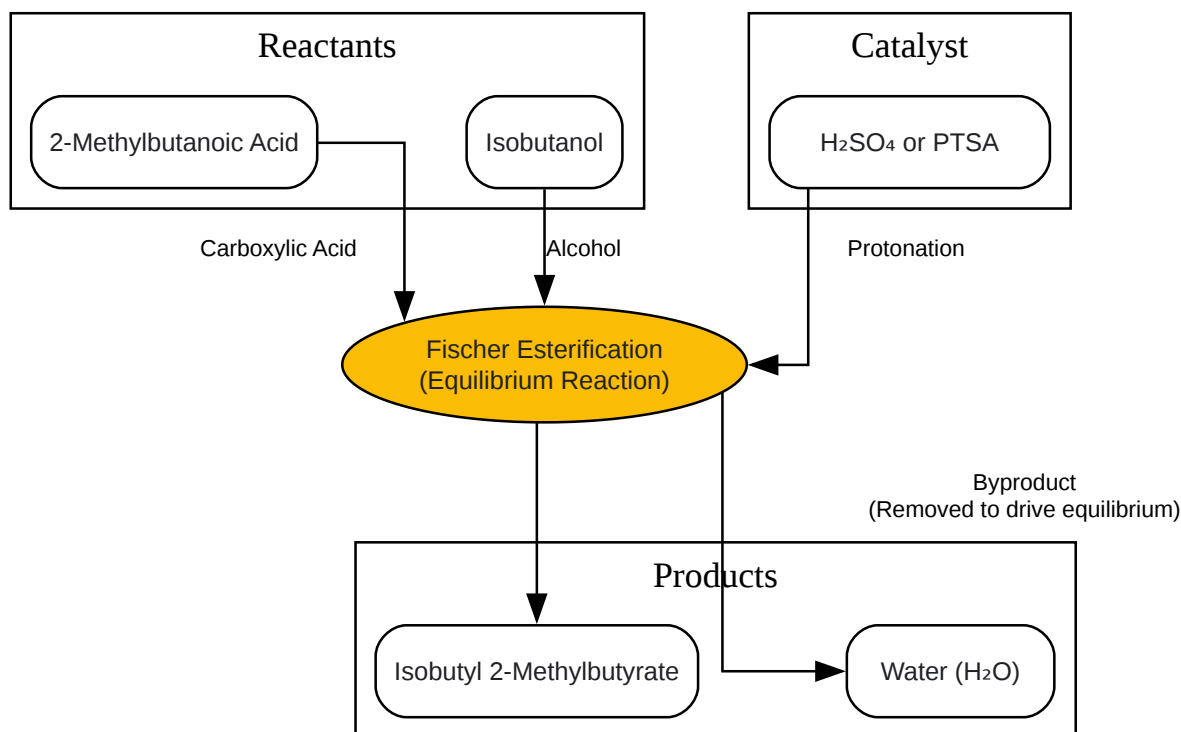
Property	Value	Source
Molecular Weight	158.24 g/mol	[3][8]
Appearance	Clear, colorless liquid	[9]
Odor	Sweet, fruity, reminiscent of banana and pineapple	[1][5]
Boiling Point	~165 °C at 760 mmHg	[5][10]
Flash Point	~51 °C	[5]
Density	~0.86-0.87 g/mL	[9][10]
Water Solubility	1.02 g/L (predicted)	[2]

| logP | ~2.8 - 3.0 |[2][3][5] |

Section 2: Synthesis and Manufacturing

Theoretical Basis: Fischer-Speier Esterification

Isobutyl 2-methylbutyrate is most commonly synthesized via the Fischer-Speier esterification. This acid-catalyzed condensation reaction involves reacting a carboxylic acid (2-methylbutanoic acid) with an alcohol (isobutanol). The reaction is an equilibrium process. To drive it towards the formation of the ester, it is typically performed with an excess of one reactant or by removing the water formed during the reaction, often through azeotropic distillation using a Dean-Stark apparatus. The acid catalyst, usually sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (PTSA), protonates the carbonyl oxygen of the carboxylic acid, increasing the electrophilicity of the carbonyl carbon and making it more susceptible to nucleophilic attack by the alcohol.



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Sources

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